

5-Bromo-4-fluoroisatoic anhydride material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 5-Bromo-4-fluoroisatoic anhydride

Cat. No.: B1382142

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An in-depth technical guide on the material safety of **5-Bromo-4-fluoroisatoic anhydride** is provided below, intended for researchers, scientists, and professionals in drug development.

Disclaimer: A specific Material Safety Data Sheet (MSDS) for **5-Bromo-4-fluoroisatoic anhydride** (CAS: 1440535-66-9) is not readily available in the public domain. The following guide has been compiled from information on this specific chemical and supplemented with data from the closely related compound, 5-Bromoisatoic anhydride (CAS: 4692-98-2). All information pertaining to the related compound will be clearly marked. This guide should be used for informational purposes only and is not a substitute for a manufacturer-provided Safety Data Sheet (SDS).

Chemical Identification and Properties

This section details the fundamental chemical identity and physical properties of **5-Bromo-4-fluoroisatoic anhydride**.

Property	Value	Reference
Chemical Name	5-Bromo-4-fluoroisatoic anhydride	[1]
Synonyms	6-Bromo-7-fluoro-2H-3,1-benzoxazine-2,4(1H)-dione, 6-Bromo-7-fluoro-1H-benzo[d][1][2]oxazine-2,4-dione	[1]
CAS Number	1440535-66-9	[1]
Molecular Formula	C ₈ H ₃ BrFNO ₃	[1]
Molecular Weight	260.02 g/mol	[1]
Appearance	Faint orange to faint red powder	[1]
Purity	95%	[1]
Melting Point	280-285 °C (decomposes) (Data for 5-Bromoisatoic anhydride)	[3]
Solubility	Soluble in Dimethylformamide (Data for 5-Bromoisatoic anhydride)	

Hazard Identification and Safety Precautions

This section outlines the potential hazards associated with the related compound, 5-Bromoisatoic anhydride, and the recommended safety precautions. It is prudent to handle **5-Bromo-4-fluoroisatoic anhydride** with similar precautions.

Hazard Statements for 5-Bromoisatoic anhydride:

- Causes skin irritation.
- Causes serious eye irritation.

- May cause respiratory irritation.[4]
- May damage fertility or the unborn child.[4]

Precautionary Statements for 5-Bromoisatoic anhydride:

- Obtain special instructions before use.[4]
- Do not handle until all safety precautions have been read and understood.[4]
- Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
- Wash face, hands, and any exposed skin thoroughly after handling.[4]
- Use only outdoors or in a well-ventilated area.[4]
- Wear protective gloves/protective clothing/eye protection/face protection.
- Store in a well-ventilated place. Keep container tightly closed.[4]
- Store locked up.[4]
- Dispose of contents/container to an approved waste disposal plant.[4]

Experimental Protocols: Handling and Storage

Detailed experimental protocols for **5-Bromo-4-fluoroisatoic anhydride** are not available. However, based on the information for similar compounds, the following general procedures are recommended.

Handling:

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[4]
- Avoid the formation of dust.[4]
- Do not get in eyes, on skin, or on clothing.[4]
- Avoid ingestion and inhalation.[4]

- Use personal protective equipment as required, including safety glasses, gloves, and a lab coat.[\[4\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#)
- Incompatible with strong oxidizing agents.[\[4\]](#)

First-Aid Measures

The following first-aid measures are based on data for 5-Bromoisatoic anhydride and should be followed in case of exposure to **5-Bromo-4-fluoroisatoic anhydride**.

Exposure Route	First-Aid Protocol	Reference
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention.	[4]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.	[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.	[4]
Ingestion	Do NOT induce vomiting. Get medical attention.	[4]

Accidental Release Measures

In the event of a spill, the following measures, derived from information on similar compounds, should be taken.

- Ensure adequate ventilation.[4]
- Use personal protective equipment.[4]
- Avoid dust formation.[4]

- Sweep up and shovel into suitable containers for disposal.[4]
- Do not let the product enter drains.[5]

Visualizations

The following diagrams illustrate general safety and experimental workflows relevant to handling chemical compounds like **5-Bromo-4-fluoroisatoic anhydride**.

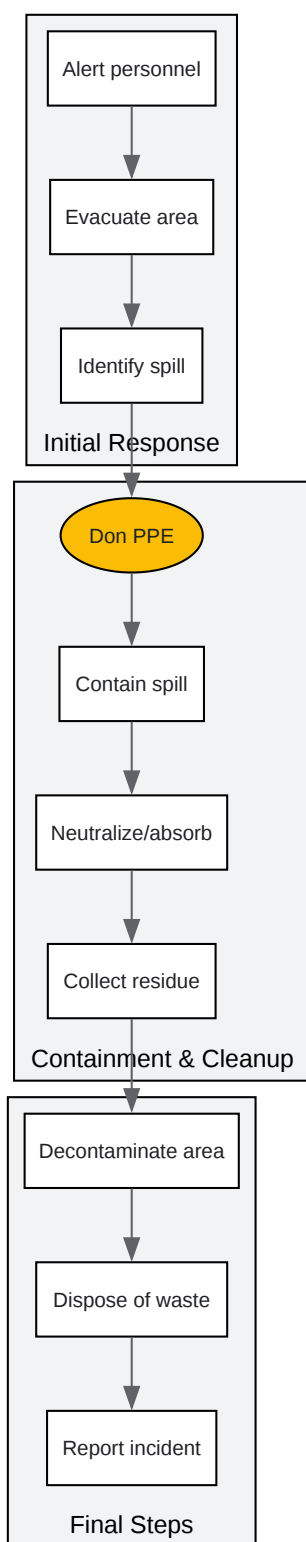


Figure 1: General Chemical Spill Workflow

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Caption: General workflow for responding to a chemical spill.

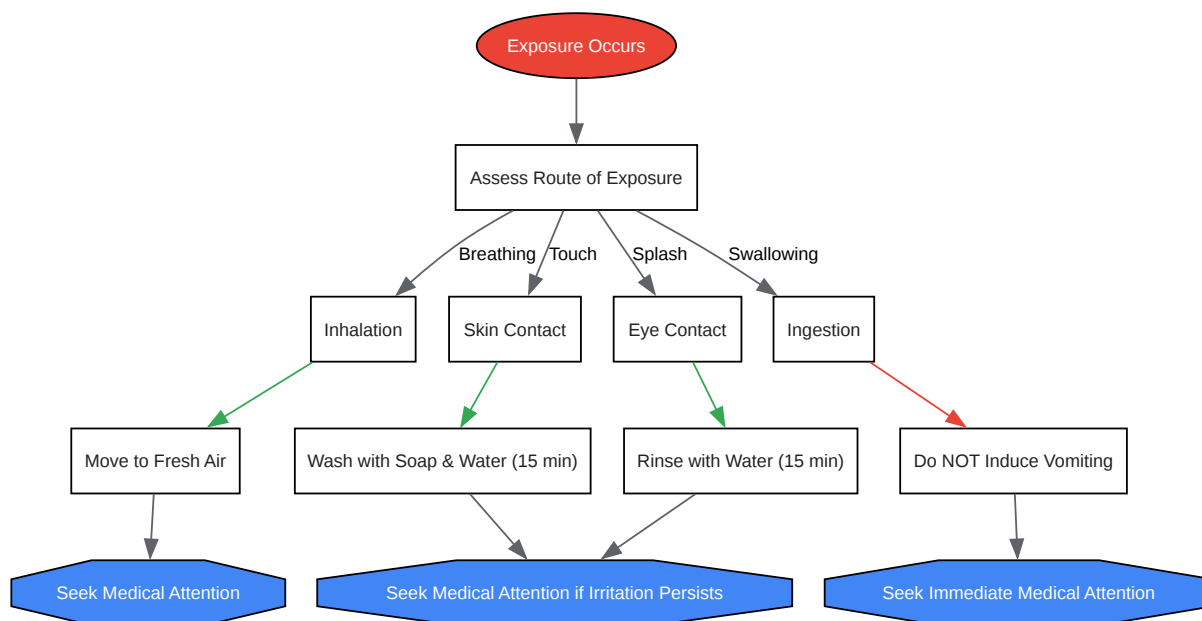


Figure 2: First-Aid Decision Logic

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Caption: Decision-making process for first aid after chemical exposure.

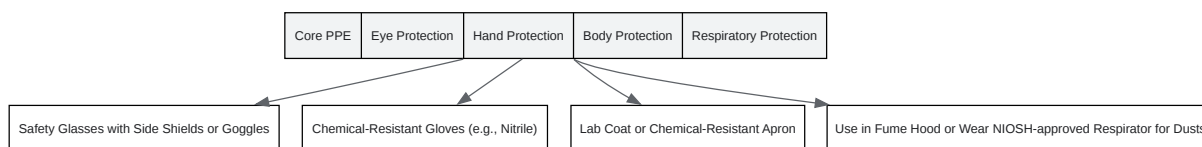


Figure 3: Recommended Personal Protective Equipment (PPE)

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Caption: Essential personal protective equipment for handling this chemical.

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